

# Safeguarding Your Research: A Guide to Handling 1,10-Diiododecane

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## Compound of Interest

Compound Name: 1,10-Diiododecane

Cat. No.: B1670033

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Essential safety and logistical information for the proper handling and disposal of **1,10-Diiododecane**.

This guide provides comprehensive, step-by-step procedures for the safe handling, storage, and disposal of **1,10-Diiododecane**, tailored for researchers, scientists, and professionals in drug development. By adhering to these protocols, you can minimize risks and ensure a safe laboratory environment.

## Physical and Chemical Properties

Understanding the properties of **1,10-Diiododecane** is foundational to its safe handling.

Property	Value
Molecular Formula	C10H20I2[1]
Molecular Weight	394.07 g/mol [1]
Appearance	Off-white to yellow solid or powder; may also be a clear liquid[1][2]
Melting Point	28-35 °C (82.4-95 °F)
Boiling Point	197-200 °C (386.6-392 °F) at 12 mmHg
Flash Point	110-113 °C (230-235.4 °F) - closed cup
Solubility	Soluble in methanol

## Hazard Identification and Personal Protective Equipment (PPE)

**1,10-Diiododecane** is classified with specific hazards that necessitate the use of appropriate personal protective equipment.

Hazard Classifications:

- Causes skin irritation (H315)
- Causes serious eye irritation (H319)
- May cause respiratory irritation (H335)

PPE	Specification
Eye Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
Hand Protection	Wear appropriate protective gloves to prevent skin exposure.
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure.
Respiratory Protection	A type ABEK (EN14387) respirator filter is recommended. Under normal use conditions with adequate ventilation, respiratory protection may not be required.

## Operational Plan: Step-by-Step Handling Protocol

Follow these detailed steps to ensure the safe handling of **1,10-Diiododecane** from receipt to disposal.

### 1. Preparation and Engineering Controls:

- Ensure adequate ventilation in the work area.
- Locate and verify the functionality of the nearest safety shower and eyewash station before beginning work.
- Prepare all necessary equipment and reagents before handling the chemical.

### 2. Personal Protective Equipment (PPE) Donning:

- Put on a lab coat and disposable gloves.
- Wear chemical safety goggles.

- If there is a risk of inhalation, use a respirator with the appropriate filter.

### 3. Handling the Chemical:

- Avoid contact with skin, eyes, and clothing.
- Avoid ingestion and inhalation.
- If the material is a solid, avoid dust formation.
- Weigh and transfer the chemical in a fume hood.
- Keep containers tightly closed when not in use.

### 4. Storage:

- Store in a dry, cool, and well-ventilated place.
- Keep containers tightly closed.
- The compound is light-sensitive and should be stored in a dark place.
- Store away from incompatible materials such as strong oxidizing agents.

## Emergency Procedures

Immediate and appropriate responses to exposure are critical.

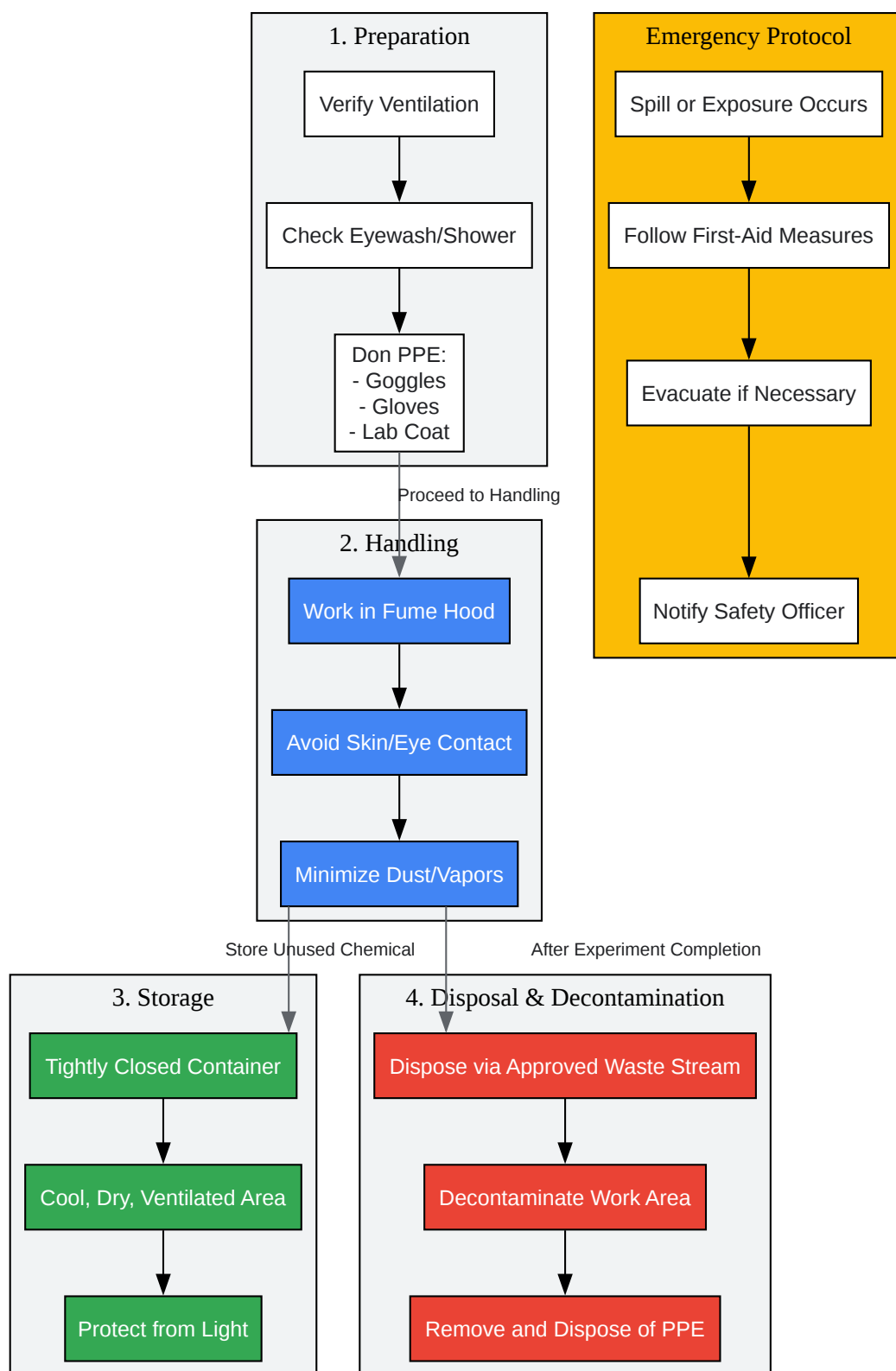
Exposure Route	First-Aid Measure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if irritation develops and persists. Take off contaminated clothing and wash it before reuse.
Inhalation	Remove to fresh air. Get medical attention immediately if symptoms occur.
Ingestion	Clean mouth with water and drink afterwards plenty of water. Get medical attention if symptoms occur.

In case of a spill, ensure adequate ventilation, use personal protective equipment, and avoid dust formation. Sweep up the spilled material and shovel it into suitable containers for disposal.

## Disposal Plan

Proper disposal is crucial to prevent environmental contamination.

- Dispose of waste material in accordance with local, state, and federal regulations.
- Do not release the chemical into the environment.
- Sweep up and shovel spills into suitable containers for disposal.



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Caption: Workflow for the safe handling of **1,10-Diiododecane**.

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## References

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- 2. 1,10-Diiododecane 16355-92-3 | TCI EUROPE N.V. [tcichemicals.com]
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